

Chemosol B8: Application Notes and Protocols for Industrial Microbiology

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Compound of Interest

Compound Name: Chemosol

Cat. No.: B1237139

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Introduction

Chemosol B8 is a specialized alkaline solution developed by bioMérieux for use in industrial microbiology applications. It is a key reagent for the CHEMUNEX® D-COUNT® rapid microbial detection systems, which are utilized for quality control in various industries, including food, beverage, and pharmaceuticals. This document provides detailed application notes and protocols for the use of **Chemosol B8**, focusing on its role in sample preparation and system maintenance for rapid microbial enumeration.

Chemosol B8 is a hazardous chemical solution containing sodium hydroxide and PIPES (piperazine-N,N'-bis(2-ethanesulfonic acid)) and is intended for microbiological control.^[1] Due to its corrosive nature, appropriate personal protective equipment, including gloves, protective clothing, and eye/face protection, must be worn when handling this product.^[1]

Principle of Operation

Chemosol B8's primary application is within the framework of the CHEMUNEX® D-COUNT® automated microbial detection system. This system employs flow cytometry for the ultra-rapid enumeration of viable microorganisms, including bacteria, yeasts, and molds.^{[1][2][3][4][5]} The core technology relies on a viability labeling process where a non-fluorescent substrate is enzymatically cleaved by metabolically active microorganisms, causing them to fluoresce.^[6] These fluorescently labeled cells are then detected and counted by the flow cytometer.

The role of **Chemosol B8** in this process is twofold:

- **Sample Preparation:** For certain sample matrices, **Chemosol B8** acts as a lysing or clearing agent. Its high pH, primarily due to sodium hydroxide, helps to break down interfering particles and reduce background noise, ensuring accurate detection of microbial cells. The PIPES buffer component helps to maintain a stable pH during the sample treatment process.
- **System Maintenance:** As a powerful cleaning agent, **Chemosol B8** is used for the cleaning and decontamination of the fluidics system of the D-COUNT® instrument. This prevents cross-contamination between samples and ensures the overall integrity of the system.

Applications in Industrial Microbiology

The primary application of **Chemosol B8** is as an integral part of the D-COUNT® system for the rapid quality control of raw materials, in-process samples, and finished products.^{[2][7]} This enables industries to significantly reduce quarantine times and respond more quickly to contamination events.

Key Applications of the D-COUNT® System (utilizing **Chemosol B8**):

- **Dairy and Beverage Industries:** Commercial sterility testing of UHT (Ultra-High Temperature) treated milk, plant-based drinks, fruit juices, and other beverages.^{[2][7]}
- **Food Industry:** Detection of yeasts and molds in fruit preparations and non-filterable beverages.^{[2][7]} Spoilage detection in products such as yogurts and fermented milk.^{[2][7]}
- **Pharmaceutical and Cosmetics Industries:** While the primary focus of the provided information is on the food industry, the underlying technology is applicable to microbial control in pharmaceutical and cosmetic manufacturing environments.

Quantitative Data

The CHEMUNEX® D-COUNT® system, for which **Chemosol B8** is a key reagent, provides quantitative enumeration of microorganisms. The following table summarizes the performance characteristics of the system.

Parameter	Specification
Technology	Flow Cytometry with automated viable cell labeling[1]
Detectable Microorganisms	Bacteria, Yeasts, Molds, and Spores[2][4]
Sensitivity	Down to a single microorganism per sample[1][4][5]
Time to Result	As fast as 90 minutes for product quality information[2][7]
Throughput	Up to 4 batches per 8-hour shift; 3000 samples in 24 hours[1][4][5]

Experimental Protocols

The following are generalized protocols for the use of **Chemosol** B8 within the D-COUNT® system workflow. Users should always refer to the specific user manual for their D-COUNT® instrument and the relevant application-specific protocols provided by bioMérieux.

Protocol 1: Sample Preparation for Microbial Enumeration

This protocol outlines the general steps for preparing a sample for analysis using the D-COUNT® system, where **Chemosol** B8 may be used as a clearing agent.

Materials:

- CHEMUNEX® D-COUNT® System
- **Chemosol** B8
- D-COUNT® specific labeling reagents
- Sample to be analyzed
- Appropriate personal protective equipment (gloves, safety glasses, lab coat)

- Sterile consumables (pipettes, tubes)

Methodology:

- Sample Collection: Aseptically collect a representative sample of the product to be tested.
- Pre-incubation (if required): Depending on the product and target microorganisms, a pre-incubation step may be necessary to allow for the resuscitation and initial growth of any present microbes.
- Sample Treatment with **Chemosol B8** (if required):
 - For matrices with high particulate matter or viscosity, a treatment step with **Chemosol B8** may be indicated in the specific application protocol.
 - Add a defined volume of **Chemosol B8** to the sample in a sterile tube. The exact ratio of sample to **Chemosol B8** will be specified in the bioMérieux protocol for the specific matrix.
 - Incubate the mixture for a specified time at a defined temperature to allow for the clearing of the matrix.
- Neutralization (if required): Following the alkaline treatment, a neutralization step may be necessary to bring the sample to a pH compatible with the enzymatic labeling reaction.
- Automated Analysis:
 - Transfer the prepared sample into the D-COUNT® instrument.
 - The instrument will automatically perform the following steps:
 - Cell labeling with the fluorescent substrate.
 - Flow cytometry analysis to count the fluorescently labeled viable microorganisms.
- Data Interpretation: The results are automatically generated by the system software, providing a count of viable microorganisms per unit volume of the original sample.

Protocol 2: D-COUNT® System Cleaning and Maintenance

This protocol describes the use of **Chemosol** B8 for the routine cleaning and decontamination of the D-COUNT® system's fluidics.

Materials:

- CHEMUNEX® D-COUNT® System
- **Chemosol** B8
- Deionized water (or system-specific rinse solution)
- Appropriate personal protective equipment

Methodology:

- **Initiate Cleaning Cycle:** From the D-COUNT® system software, select the appropriate cleaning or maintenance cycle that utilizes **Chemosol** B8.
- **Load Reagents:** Ensure that the **Chemosol** B8 reservoir in the instrument is filled to the required level.
- **Automated Cleaning:** The instrument will automatically aspirate **Chemosol** B8 and flush it through the fluidics system, including tubing, flow cell, and waste lines. The high pH of the solution effectively removes microbial biofilms and other residues.
- **Rinsing:** Following the cleaning cycle with **Chemosol** B8, the system will automatically perform a series of rinses with deionized water or a specified rinse solution to remove all traces of the cleaning agent.
- **System Standby:** Once the cleaning and rinsing cycles are complete, the system will be ready for further sample analysis or can be placed in standby mode.

Visualizations

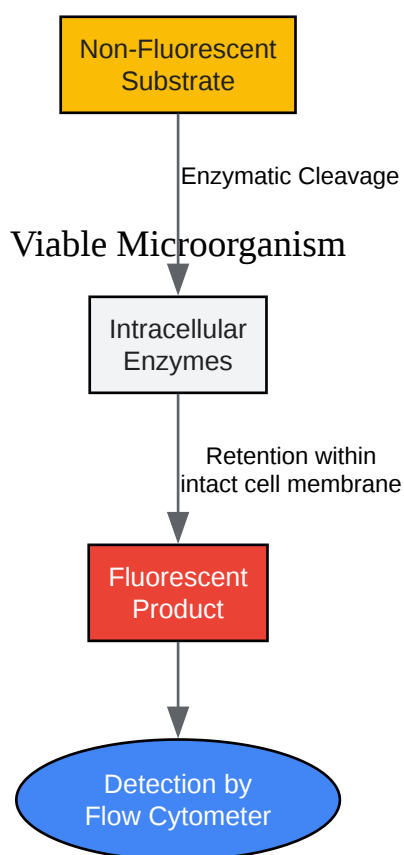
D-COUNT® System Workflow



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Caption: Workflow of the CHEMUNEX® D-COUNT® system.

Mechanism of Viable Cell Labeling



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Caption: Principle of enzymatic viability labeling.

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